

# what is the chemical structure of thiocholine

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## Compound of Interest

Compound Name: **THIOCHOLINE**

Cat. No.: **B1204863**

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## Thiocholine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Thiocholine**, the sulfur-containing analog of choline, is a critical biochemical reagent primarily utilized in the quantitative determination of cholinesterase activity. It is most commonly generated *in situ* from the enzymatic hydrolysis of its ester precursors, such as **acetylthiocholine** or **butyrylthiocholine**, by acetylcholinesterase (AChE) and butyrylcholinesterase (BChE), respectively. The free sulfhydryl group of **thiocholine** is highly reactive and forms the basis of its detection in the widely used Ellman's assay. This guide provides an in-depth overview of the chemical structure, properties, and key applications of **thiocholine**.

### Chemical Structure and Identification

**Thiocholine** is a quaternary ammonium cation. Its structure consists of a trimethylated amine linked to a thiol group by an ethyl bridge.

- IUPAC Name: trimethyl(2-sulfanylethyl)azanium[1]
- Molecular Formula: C<sub>5</sub>H<sub>14</sub>NS<sup>+</sup>[1]
- SMILES: C--INVALID-LINK--(C)CCS[1]

- InChI Key: VFUGTBZQGUVGEX-UHFFFAOYSA-O

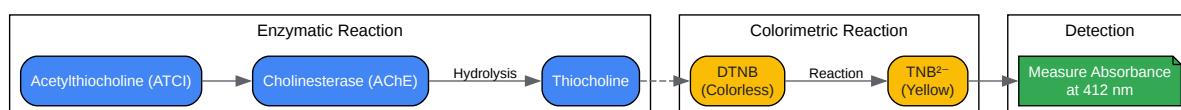
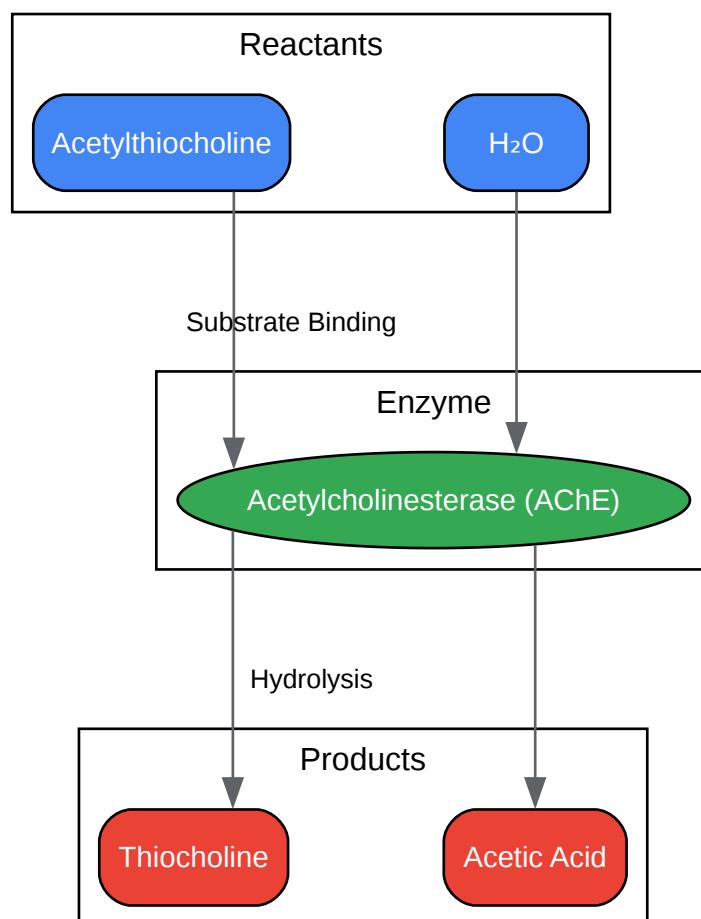
## Physicochemical Properties

**Thiocholine** is typically used in the form of its salts, such as **thiocholine** chloride or **thiocholine** iodide. The properties of the **thiocholine** cation and its common salts are summarized below.

Property	Value	Source
Molecular Weight (C <sub>5</sub> H <sub>14</sub> NS <sup>+</sup> )	120.24 g/mol	<a href="#">[1]</a>
Molecular Weight (Thiocholine Chloride)	155.69 g/mol	<a href="#">[2]</a>
Molecular Weight (Thiocholine Iodide)	247.14 g/mol	
Molecular Weight (Thiocholine Bromide)	200.14 g/mol	<a href="#">[3]</a>
pKa (Thiol Group)	~7.8	
Appearance (Thiocholine Chloride)	White, very hygroscopic solid	<a href="#">[2]</a>
Solubility (Thiocholine Chloride)	Soluble in water	<a href="#">[2]</a>

## Key Biochemical Pathway: Enzymatic Generation of Thiocholine

**Thiocholine** is produced in the synaptic cleft and in vitro assays through the catalytic action of cholinesterases on **acetylthiocholine**. This hydrolysis reaction is a cornerstone of cholinergic neurotransmission termination and is exploited for measuring enzyme activity.



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## References

- 1. Thiocholine | C5H14NS+ | CID 37851 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. Thiocholine Chloride|CAS 37880-96-9|Research Chemical [[benchchem.com](https://benchchem.com)]
- 3. Thiocholine bromide | C5H14BrNS | CID 10236074 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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